

Application Notes and Protocols for Lead(II) Bromide in Perovskite Solar Cells

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Compound of Interest

Compound Name: Lead(II) bromide

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This document provides detailed application notes and experimental protocols for utilizing **lead(II) bromide** (PbBr_2) as a precursor in the fabrication of perovskite solar cells (PSCs). The information compiled herein is intended to guide researchers in the synthesis and characterization of high-quality perovskite films and devices.

Introduction

Lead(II) bromide is a key precursor material in the synthesis of bromide-based and mixed-halide perovskite materials, which are of significant interest for photovoltaic applications. Perovskites such as methylammonium lead bromide (MAPbBr_3) and formamidinium lead bromide (FAPbBr_3) offer wide, tunable bandgaps and high open-circuit voltages (V_{oc}), making them suitable for various applications, including tandem solar cells and transparent photovoltaics.^{[1][2]} The fabrication of high-efficiency PSCs using PbBr_2 can be achieved through various deposition techniques, with the two-step sequential deposition method being a common and effective approach.^{[3][4][5]}

Data Presentation

Table 1: Performance of Perovskite Solar Cells Fabricated Using Lead(II) Bromide Precursor

Perovskite Composition	Deposition Method	PCE (%)	Voc (V)	Jsc (mA/cm ²)	FF (%)	Additive (s)	Reference
MAPbBr ₃	Two-Step	4.8	0.84	16.16	35.5	None	[3]
MAPbBr ₃	One-Step (Antisolvent)	7.58	1.30	7.32	79.87	Chlorobenzene	[1]
Quasi 2D Bromide-Based	Not Specified	9.5	>1.4	-	-	Benzyl Ammonium (BA)	[2][6]
Quasi 2D Bromide-Based (HTM-free)	Not Specified	7.9	1.37	-	-	Benzyl Ammonium (BA)	[2][6]
FAPbBr ₃	Two-Step	7.9	-	-	-	MAI, MABr	[7]
FAPbBr ₃ (Flexible Substrate)	Two-Step	5.0	-	-	-	MAI, MABr	[7]
CsPbBr ₃ (Carbon-based)	Two-Step	5.76	1.29	6.52	68	InBr ₃	[8]
Lead Halide (PbI ₂ /PbBr ₂)	Not Specified	4.11	-	-	-	PbBr ₂ (x=0.3)	[9]

Experimental Protocols

Protocol 1: Two-Step Sequential Deposition of MAPbBr₃ Perovskite Thin Films

This protocol describes the fabrication of methylammonium lead bromide (MAPbBr₃) perovskite thin films using a two-step sequential deposition method.[\[3\]](#)[\[4\]](#)

1. Materials and Reagents:

- **Lead(II) Bromide** (PbBr₂)
- Methylammonium Bromide (MABr)
- N,N-Dimethylformamide (DMF)
- Isopropanol (IPA)
- FTO-coated glass substrates
- Hydrochloric acid (HCl)
- Ethanol
- Acetone
- Deionized (DI) water

2. Substrate Cleaning: a. Sonicate FTO-coated glass substrates sequentially in a detergent solution, deionized water, acetone, and isopropanol for 15 minutes each. b. Dry the substrates with a stream of nitrogen or filtered air. c. Treat the substrates with UV-ozone for 15-20 minutes to remove organic residues and improve the wettability of the surface.

3. PbBr₂ Precursor Solution Preparation: a. Prepare a solution of PbBr₂ in DMF. A typical concentration is 1 M. b. Stir the solution at room temperature until the PbBr₂ is fully dissolved. [\[10\]](#)

4. PbBr₂ Film Deposition: a. Transfer the cleaned FTO substrates into a nitrogen-filled glovebox. b. Deposit the PbBr₂ solution onto the FTO substrate using spin coating. A typical two-step spin coating program is: i. 1000 rpm for 10 seconds (spread) ii. 4000 rpm for 30

seconds (thin film formation) c. Anneal the PbBr_2 coated substrates on a hotplate at 70-100°C for 10-30 minutes to remove the solvent.

5. Conversion to MAPbBr_3 : a. Prepare a solution of MABr in isopropanol. A typical concentration is 0.06 M. b. Immerse the PbBr_2 -coated substrates into the MABr solution. The dipping time is a critical parameter and can be varied from 30 seconds to 15 minutes to optimize film quality.[3] c. After dipping, rinse the substrates with isopropanol to remove excess MABr and dry with a nitrogen stream.

6. Annealing: a. Anneal the resulting MAPbBr_3 films on a hotplate. The annealing temperature and time are crucial for crystal growth and film morphology.[11] A common condition is 100-140°C for 10-30 minutes.[3][7]

Protocol 2: One-Step Solution Deposition of MAPbBr_3 with Antisolvent

This protocol details the fabrication of MAPbBr_3 films using a one-step method with an antisolvent treatment, which helps to induce rapid crystallization and form uniform films.[1][12]

1. Materials and Reagents:

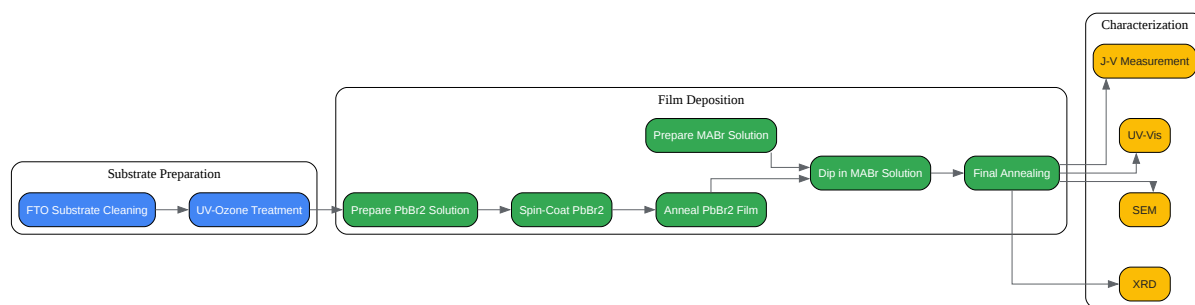
- **Lead(II) Bromide** (PbBr_2)
- Methylammonium Bromide (MABr)
- N,N-Dimethylformamide (DMF)
- Dimethyl Sulfoxide (DMSO) (optional, as a co-solvent)
- Chlorobenzene (or other suitable antisolvent)
- FTO-coated glass substrates

2. Perovskite Precursor Solution Preparation: a. Prepare a precursor solution by dissolving equimolar amounts of PbBr_2 and MABr in a solvent mixture, typically DMF or a mix of DMF and DMSO. A common molar ratio of MABr to PbBr_2 is 1:1.[1] b. Stir the solution at room temperature for several hours to ensure complete dissolution.

3. Film Deposition and Antisolvent Treatment: a. In a nitrogen-filled glovebox, spin-coat the perovskite precursor solution onto the cleaned FTO substrates. A typical spin-coating program is 3000-5000 rpm for 30-60 seconds.[13][14] b. During the last few seconds of the spin-coating process (e.g., the final 5-15 seconds), dispense a small amount of an antisolvent, such as chlorobenzene, onto the spinning substrate.[1] This will induce rapid precipitation of the perovskite.

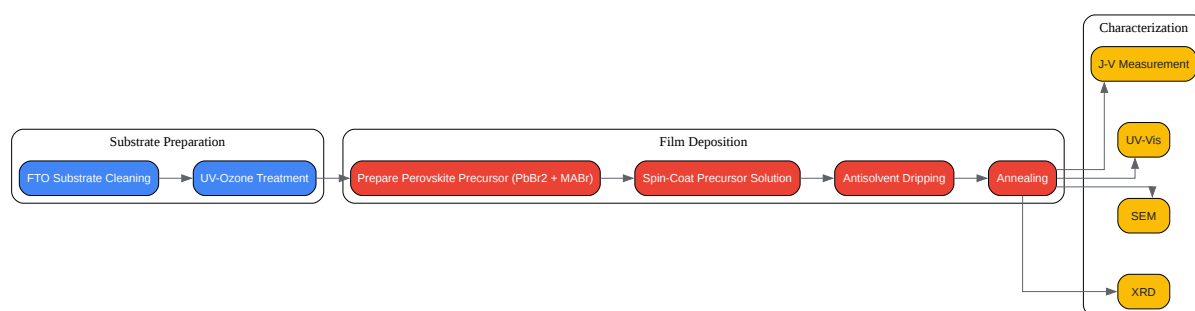
4. Annealing: a. Immediately after spin-coating, transfer the substrate to a hotplate for annealing. b. Anneal the film at a temperature between 100°C and 150°C for 10 to 60 minutes to promote crystal growth and remove residual solvent.[11][15]

Visualizations



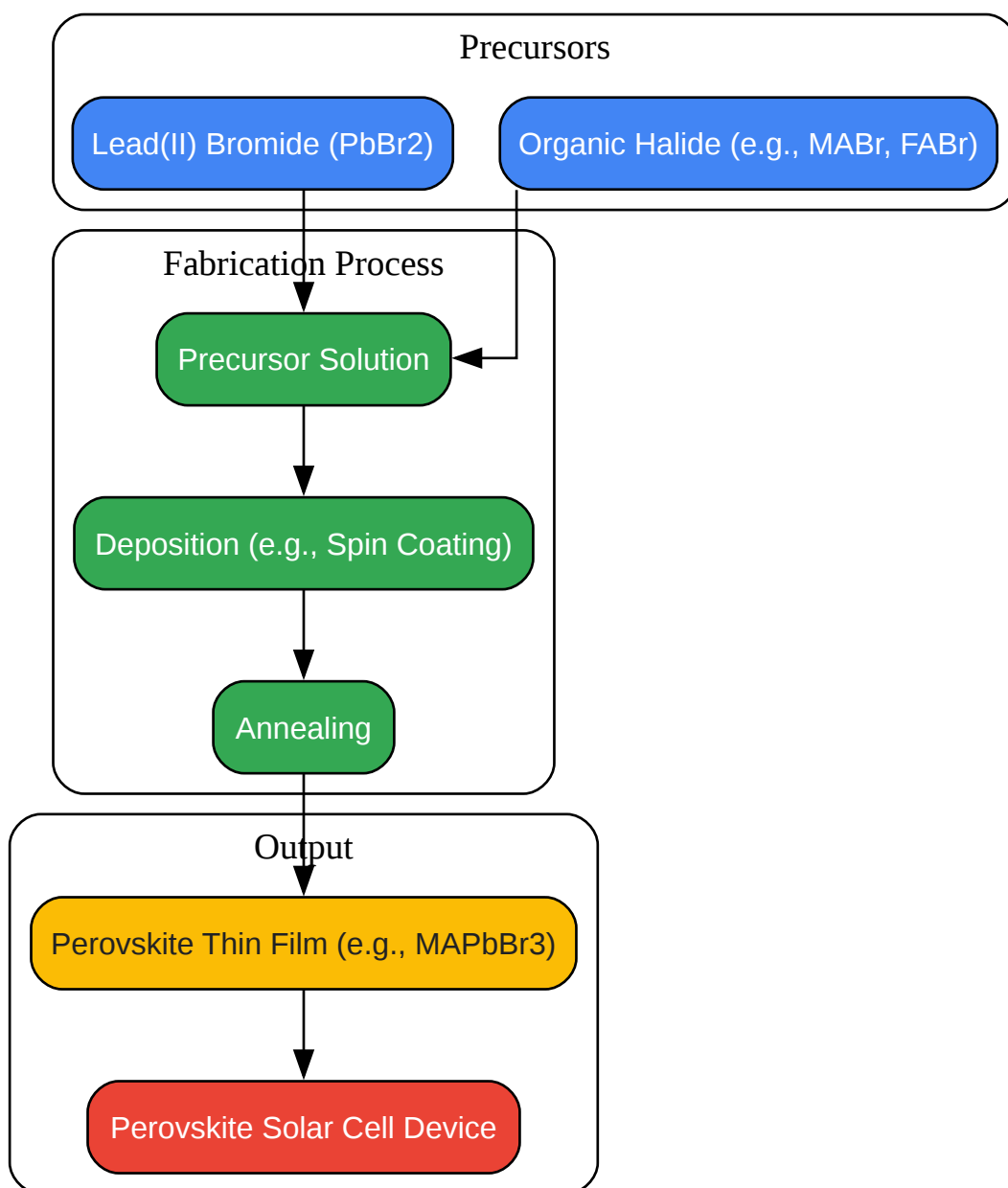
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Caption: Experimental workflow for the two-step deposition of MAPbBr₃ perovskite solar cells.



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Caption: Experimental workflow for the one-step deposition of MAPbBr₃ perovskite solar cells with antisolvent treatment.



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Caption: Logical relationship from precursors to the final perovskite solar cell device.

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